Spectroscopic Characterization of 2-(pentafluoro-λ⁶-sulfanyl)aniline: A Technical Guide

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Compound of Interest

Compound Name:	*2-(Pentafluorosulfur)aniline*
CAS No.:	*1246998-10-6*
Cat. No.:	*B1421547*

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Abstract

This technical guide provides a comprehensive overview of the expected spectroscopic characteristics of 2-(pentafluoro-λ⁶-sulfanyl)aniline. The pentafluorosulfanyl (SF_5) group is of growing interest in medicinal chemistry and materials science due to its unique electronic and steric properties. A thorough understanding of the spectroscopic signature of molecules functionalized with this group is paramount for researchers in drug discovery and development. While a complete set of experimentally acquired spectra for 2-(pentafluoro-λ⁶-sulfanyl)aniline is not readily available in the public domain, this guide synthesizes data from closely related analogs and foundational spectroscopic principles to provide a robust predictive analysis. We will delve into the anticipated features in ^{1}H NMR, ^{13}C NMR, ^{19}F NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), offering insights into the influence of the ortho-SF_5 substituent on the aniline scaffold. This document serves as a valuable resource for the identification and characterization of this and similar compounds.

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Introduction: The Significance of the Pentafluorosulfanyl Moiety

The pentafluorosulfanyl (SF_5) group has emerged as a bioisostere for other functional groups, such as the trifluoromethyl and nitro groups, in the design of novel bioactive molecules. Its octahedral geometry, high electronegativity, and metabolic stability make it an attractive substituent for modulating the physicochemical properties of drug candidates. The introduction of the SF_5 group at the ortho position of the aniline ring is expected to induce significant electronic and conformational changes, which will be reflected in its spectroscopic data. This guide provides the foundational knowledge for interpreting such data.

Molecular Structure and Key Spectroscopic Correlations

The structure of 2-(pentafluoro-λ^6-sulfanyl)aniline presents a unique combination of an electron-donating amino group and a strongly electron-withdrawing pentafluorosulfanyl group on an aromatic ring. The ortho-disubstitution pattern suggests potential intramolecular interactions and steric hindrance that will influence the spectroscopic output.

Figure 1. Molecular structure of 2-(pentafluoro-λ^6-sulfanyl)aniline.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. For 2-(pentafluoro-λ^6-sulfanyl)aniline, a combination of ^1H, ^{13}C, and ^{19}F NMR will be essential for its unambiguous identification.

^1H NMR Spectroscopy

Experimental Protocol:

- Dissolve ~5-10 mg of the sample in 0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).
- Transfer the solution to a 5 mm NMR tube.
- Acquire the spectrum on a 400 MHz or higher field spectrometer.

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- Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).

Predicted ^{1}H NMR Data:

Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)
NH_2	3.5 - 5.0	broad singlet	-
H6	7.2 - 7.4	dd	$^{3}J(H,H) \approx 8$, $^{4}J(H,H) \approx 1$
H4	7.0 - 7.2	ddd	$^{3}J(H,H) \approx 8$, $^{3}J(H,H) \approx 8$, $^{4}J(H,H) \approx 1$
H5	6.8 - 7.0	ddd	$^{3}J(H,H) \approx 8$, $^{3}J(H,H) \approx 8$, $^{4}J(H,H) \approx 1$
H3	6.7 - 6.9	dd	$^{3}J(H,H) \approx 8$, $^{4}J(H,H) \approx 1$

Interpretation:

- The amino protons (NH_2) are expected to appear as a broad singlet, the chemical shift of which will be concentration and solvent dependent.
- The aromatic protons will resonate in the range of 6.7-7.4 ppm. The strongly electron-withdrawing SF_5 group will deshield the ortho (H3) and para (H5) protons relative to aniline, while the electron-donating amino group will shield the ortho (H6) and para (H4) protons. The interplay of these effects will determine the final chemical shifts.
- The coupling pattern will be complex due to ortho, meta, and para H-H couplings.

^{13}C NMR Spectroscopy

Experimental Protocol:

- Use the same sample prepared for ^{1}H NMR.
- Acquire a proton-decoupled ^{13}C NMR spectrum.

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- A longer acquisition time may be necessary due to the lower natural abundance of ^{13}C.

Predicted ^{13}C NMR Data:

Carbon	Predicted Chemical Shift (δ, ppm)
C2 (C-S)	150 - 155
C1 (C-N)	145 - 150
C4	130 - 135
C6	125 - 130
C5	118 - 122
C3	115 - 118

Interpretation:

- The carbon atom directly attached to the sulfur of the SF_5 group (C2) is expected to be significantly downfield due to the strong electron-withdrawing effect.
- The carbon atom attached to the nitrogen (C1) will also be downfield.
- The remaining aromatic carbons will appear in the typical aromatic region, with their chemical shifts influenced by the electronic effects of both substituents.

^{19}F NMR Spectroscopy

Experimental Protocol:

- Use the same sample prepared for ^{1}H NMR.
- Acquire a proton-decoupled ^{19}F NMR spectrum.
- Reference the spectrum to an external standard (e.g., $CFCl_3$).

Predicted ^{19}F NMR Data:

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Fluorine	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)
4 F-eq	+60 to +80	doublet	^2J(Feq-Fax) ≈ 140-150
1 F-ax	+80 to +100	quintet	^2J(Feq-Fax) ≈ 140-150

Interpretation:

- The ^{19}F NMR spectrum of the SF_5 group is highly characteristic. It typically shows a pattern of two signals with a 4:1 integration ratio.[1]
- The four equatorial fluorine atoms (F-eq) appear as a doublet due to coupling with the single axial fluorine.
- The axial fluorine atom (F-ax) appears as a quintet due to coupling with the four equatorial fluorines.[1]
- The exact chemical shifts can be influenced by the electronic nature of the aromatic ring.

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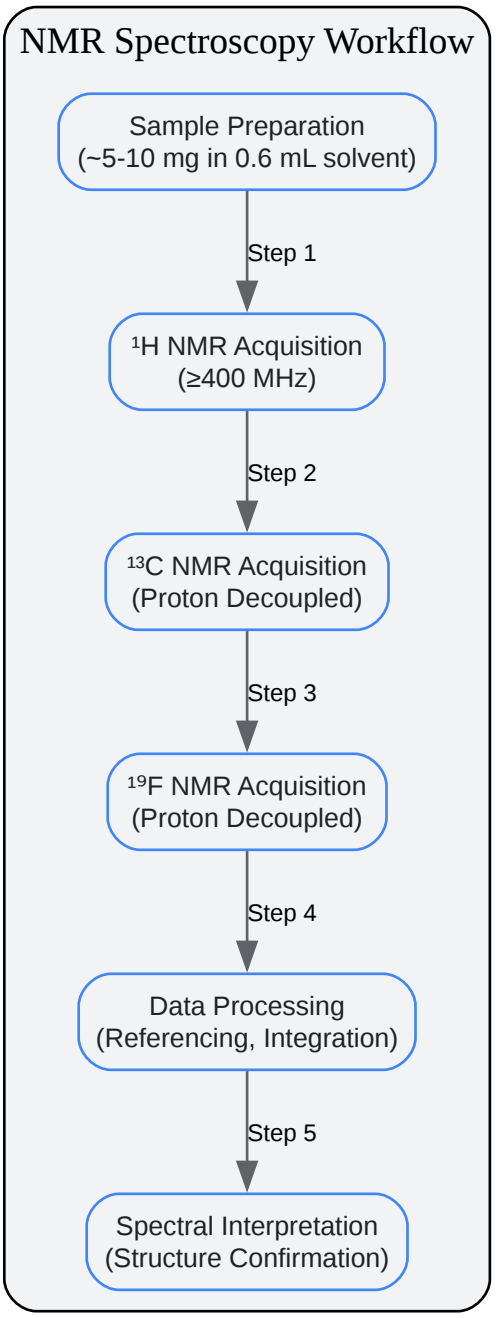

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Figure 2. General workflow for NMR analysis of 2-(pentafluoro-λ⁶-sulfanyl)aniline.

Infrared (IR) Spectroscopy

Experimental Protocol:

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- For a solid sample, prepare a KBr pellet or use an Attenuated Total Reflectance (ATR) accessory.
- For a liquid or dissolved sample, use a salt plate (e.g., NaCl or KBr).
- Acquire the spectrum over the range of 4000-400 cm^{-1}.

Predicted IR Absorption Bands:

Wavenumber (cm^{-1})	Vibration
3400 - 3500	N-H stretching (asymmetric and symmetric)
1600 - 1650	N-H bending (scissoring)
1500 - 1600	C=C aromatic stretching
800 - 900	S-F stretching
700 - 800	C-H out-of-plane bending

Interpretation:

- The N-H stretching vibrations of the primary amine will appear as two distinct bands in the region of 3400-3500 cm^{-1}.
- The strong absorptions due to the S-F stretching of the SF_5 group are expected in the fingerprint region, typically between 800 and 900 cm^{-1}.
- The aromatic C=C stretching and C-H bending vibrations will also be present.

Mass Spectrometry (MS)

Experimental Protocol:

- Introduce the sample into the mass spectrometer via a suitable ionization method, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Acquire the mass spectrum over an appropriate m/z range.

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Predicted Mass Spectrometry Data:

m/z	Ion
249	$[M]^+$ (Molecular Ion)
122	$[M - SF_5]^+$
127	$[SF_5]^+$

Interpretation:

- The molecular ion peak $[M]^+$ is expected at m/z 249, corresponding to the molecular weight of $C_6H_6F_5NS$.
- A prominent fragment ion is expected from the loss of the SF_5 group, resulting in a peak at m/z 122.
- A peak corresponding to the SF_5^+ fragment may also be observed at m/z 127.

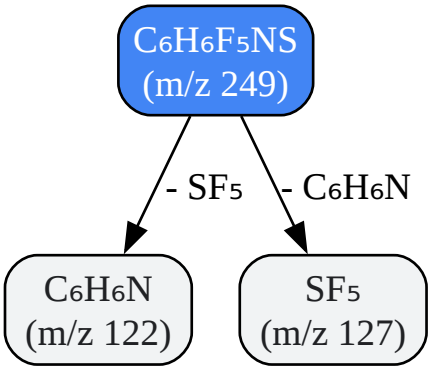

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Figure 3. Predicted key fragmentation pathways for 2-(pentafluoro-λ⁶-sulfanyl)aniline in mass spectrometry.

Conclusion

This technical guide provides a detailed predictive analysis of the spectroscopic data for 2-(pentafluoro-λ⁶-sulfanyl)aniline. By leveraging data from analogous compounds and

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fundamental spectroscopic principles, researchers can confidently approach the characterization of this and related novel chemical entities. The distinctive ^{19}F NMR signature of the SF_5 group, coupled with the characteristic patterns in ^{1}H NMR, ^{13}C NMR, IR, and MS, provides a robust toolkit for structural verification. As the field of fluorine chemistry continues to expand, a thorough understanding of these spectroscopic techniques is indispensable for the advancement of medicinal and materials chemistry.

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